

An In-depth Technical Guide to Ethyl 3-methyl-1H-pyrazole-4-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: ethyl 3-methyl-1H-pyrazole-4-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **ethyl 3-methyl-1H-pyrazole-4-carboxylate**, a versatile heterocyclic compound with significant applications in medicinal chemistry and materials science. We will delve into its fundamental chemical properties, synthesis, and key applications, offering field-proven insights for its effective utilization in research and development.

Core Molecular Attributes

Ethyl 3-methyl-1H-pyrazole-4-carboxylate is a pyrazole derivative characterized by an ethyl ester group at the 4-position and a methyl group at the 3-position of the pyrazole ring.

Molecular Formula and Weight

The empirical formula of **ethyl 3-methyl-1H-pyrazole-4-carboxylate** is C7H10N2O2.^{[1][2]} Its molecular weight is 154.17 g/mol .^{[3][2]}

Chemical Structure

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 3-methyl-1H-pyrazole-4-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015672#ethyl-3-methyl-1h-pyrazole-4-carboxylate-molecular-weight-and-formula]

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